

# A Technical Guide to Sourcing and Quality Assessment of Dabigatran-13C-d3

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Compound of Interest						
Compound Name:	Dabigatran-13C-d3					
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of suppliers for the isotopically labeled internal standard, **Dabigatran-13C-d3**, and outlines key considerations for its quality assessment. This document is intended to assist researchers, scientists, and drug development professionals in sourcing high-purity **Dabigatran-13C-d3** for analytical and research purposes.

## Introduction to Dabigatran-13C-d3

**Dabigatran-13C-d3** is a stable isotope-labeled version of Dabigatran, a potent, reversible, and competitive direct thrombin inhibitor. The incorporation of carbon-13 and deuterium atoms makes it an ideal internal standard for bioanalytical methods, such as liquid chromatographymass spectrometry (LC-MS), used to quantify Dabigatran in biological matrices. Accurate quantification is crucial in pharmacokinetic and metabolic studies during drug development.

# Sourcing Dabigatran-13C-d3: A Comparative Landscape

A critical step in any research involving analytical standards is the selection of a reliable supplier. The following table summarizes publicly available information from various suppliers of **Dabigatran-13C-d3**. It is important to note that availability, purity, and catalog details may change, and direct inquiry with the suppliers is always recommended.



Supplier	CAS Number	Molecular Formula	Purity	Notes
Cayman Chemical	2967480-55-1	C24 <sup>13</sup> CH22D3N7O	≥99% deuterated forms (d1-d3)	Intended for use as an internal standard.[1]
211914-51-1	Not specified for labeled	≥95%	Listed as a labeled version of Dabigatran.[2]	
MedChemExpres s (MCE)	Not specified	C24 <sup>13</sup> CH22D3N7O	Not specified	Labeled as a stable isotope.[3] [4][5]
Simson Pharma Limited	Not specified	C24 <sup>13</sup> CH22D3N7O	Not specified	Offers custom synthesis and provides a Certificate of Analysis.[6][7][8]
TLC Pharmaceutical Standards Ltd.	Not specified	C24 <sup>13</sup> CH22D3N7O	Not specified	Product code D- 59109.[9]
Sigma-Aldrich	2967480-55-1	Not specified	Not specified	Distributed by AA BLOCKS, INC. Certificate of Analysis available.
SynZeal	2967480-55-1	C24 <sup>13</sup> CH22D3N7O	Not specified	Available via synthesis on demand.[10]
CymitQuimica	211914-51-1	C24 <sup>13</sup> CH22D3N7O	Not specified	White to off-white solid.[11]
EvitaChem	Not specified	Not specified	Not specified	Mentioned for use as an internal standard



				in quantitative analysis.[12]
Ace Therapeutics	Not specified	Not specified	99.95%	Listed under inhibitors and activators.[13]

## **Quality Assessment and Experimental Protocols**

Ensuring the purity and identity of **Dabigatran-13C-d3** is paramount for the integrity of research data. While specific protocols are often proprietary to the supplier, a general workflow for quality control can be outlined. A Certificate of Analysis (CoA) should always be requested from the supplier, which typically includes data from the following analytical techniques.

### **High-Performance Liquid Chromatography (HPLC)**

- Purpose: To determine the chemical purity of the compound by separating it from any impurities.
- General Methodology:
  - Column: A C18 reverse-phase column is commonly used.
  - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
  - Detection: UV detection at a wavelength where Dabigatran has significant absorbance (e.g., ~315 nm).[2]
  - Purity Calculation: The peak area of **Dabigatran-13C-d3** is compared to the total peak area of all components in the chromatogram.

### **Mass Spectrometry (MS)**

- Purpose: To confirm the molecular weight and isotopic enrichment of the labeled compound.
- General Methodology:



- o Ionization: Electrospray ionization (ESI) is typically used.
- Analysis: The mass-to-charge ratio (m/z) of the molecular ion is measured. For Dabigatran-13C-d3, the expected molecular weight is approximately 475.5 g/mol .[1][9]
   [11]
- Isotopic Distribution: The mass spectrum will show a characteristic isotopic pattern confirming the presence of <sup>13</sup>C and deuterium.

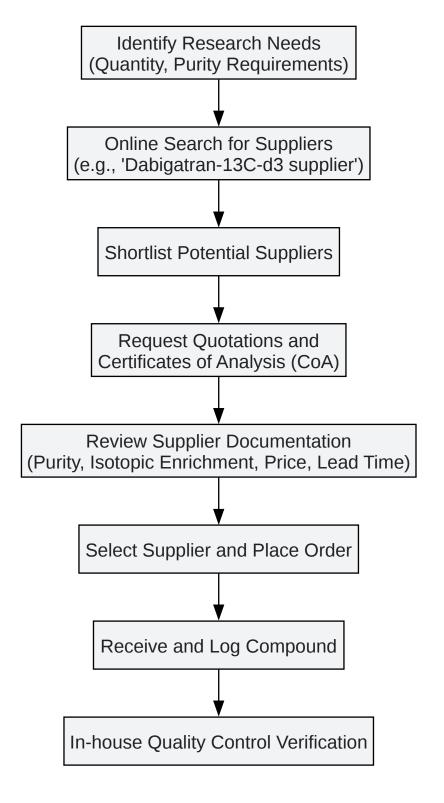
### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- Purpose: To confirm the chemical structure and the position of the isotopic labels.
- General Methodology:
  - <sup>1</sup>H NMR: Will show the proton signals, and the integration values will be consistent with the structure. The absence of a signal corresponding to the deuterated positions confirms successful labeling.
  - 13C NMR: Will show signals for the carbon atoms, including the enriched 13C position.

## Logical Workflows for Procurement and Quality Control

The following diagrams, generated using the DOT language, illustrate logical workflows for selecting a supplier and for performing in-house quality control of a newly acquired batch of **Dabigatran-13C-d3**.

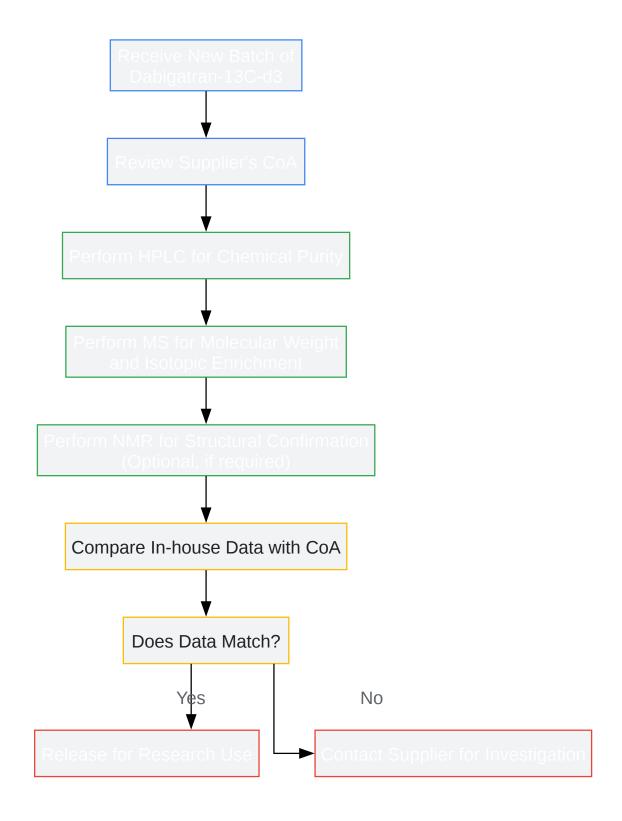




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Figure 1: Supplier Selection Workflow for **Dabigatran-13C-d3**.





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Figure 2: In-house Quality Control Workflow for **Dabigatran-13C-d3**.



### Conclusion

The selection of a high-purity, well-characterized **Dabigatran-13C-d3** is a foundational requirement for accurate and reproducible quantitative bioanalysis. Researchers should engage with potential suppliers to obtain comprehensive analytical data before purchase. Furthermore, an orthogonal in-house verification of the material's identity and purity is a critical step to ensure the integrity of experimental results. This guide provides a starting point for navigating the supplier landscape and establishing robust quality control procedures.

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